

# Essential Safety and Handling Guide for JNJ-39729209 (Vatiquinone)

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## Compound of Interest

Compound Name: JNJ-39729209

Cat. No.: B15497206

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **JNJ-39729209**, also known as Vatiquinone. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Chemical Identifier and Properties

Property	Value
Synonyms	Vatiquinone, EPI 743, $\alpha$ -Tocotrienol-Q, $\alpha$ -Tocotrienol-quinone
CAS Number	1213269-98-7
Molecular Formula	C <sub>29</sub> H <sub>44</sub> O <sub>3</sub>
Molecular Weight	440.7 g/mol
Form	Oil or a solution in ethanol[1]
Appearance	Colorless to light yellow oil
Storage Temperature	-10 to -25°C
Solubility	DMSO: 20 mg/ml, Ethanol: 10 mg/ml[1]

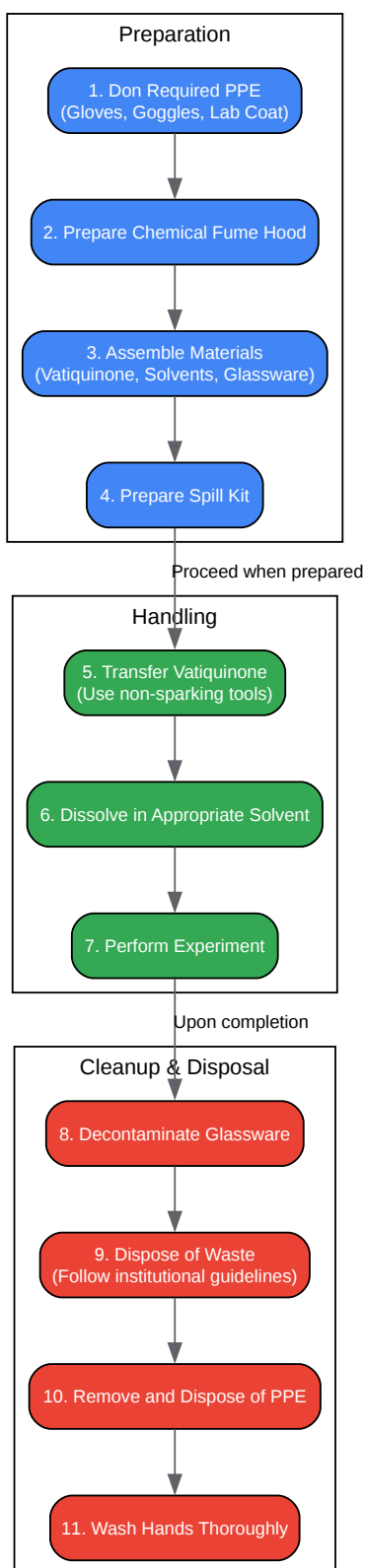
## Hazard Identification and Personal Protective Equipment (PPE)

**JNJ-39729209** is classified as a highly flammable liquid and vapor that causes serious eye irritation[2]. Strict adherence to safety protocols is mandatory.

Hazard	GHS Classification	Required Personal Protective Equipment (PPE)
Flammability	Flammable Liquids, Category 2 (H225)[2]	Flame-retardant lab coat, use in a chemical fume hood away from ignition sources.
Eye Irritation	Eye Irritation, Category 2A (H319)[2]	Chemical safety goggles or a face shield.[2]
Skin Contact	Not classified, but caution is advised.	Chemical-resistant gloves (e.g., nitrile).[2]
Inhalation	Not classified, but caution is advised.	Work in a well-ventilated area or chemical fume hood.[2]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of **JNJ-39729209**. The following workflow outlines the necessary steps from preparation to cleanup.



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**Caption:** Workflow for Safe Handling of JNJ-39729209.

## Experimental Protocols: Key Safety Methodologies

### 1. Preparation and Handling in a Chemical Fume Hood:

- Ensure the chemical fume hood is certified and functioning correctly.
- Keep the sash at the lowest possible height while working.
- Ground/bond container and receiving equipment to prevent static discharge[2].
- Use only non-sparking tools[2].
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area[2].

### 2. Spill Response Protocol:

- In case of a small spill, absorb the substance with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For larger spills, evacuate the area and contact the institutional safety office.
- Avoid breathing vapors and ensure adequate ventilation.

## Disposal Plan

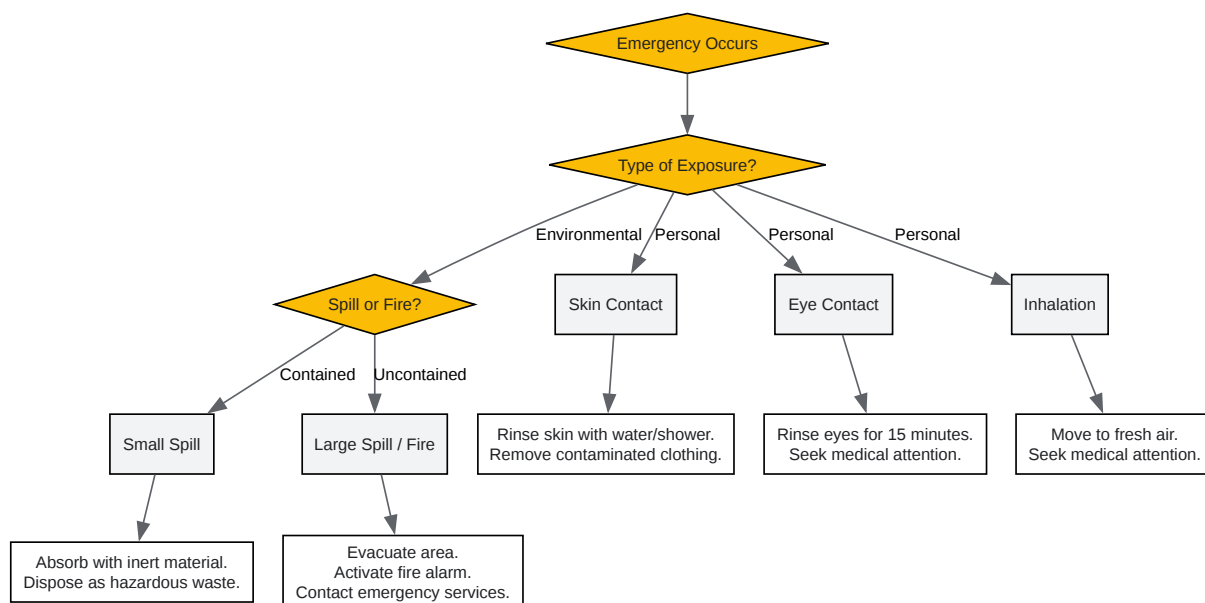
All waste materials contaminated with **JNJ-39729209** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Unused Chemical	Dispose of in a designated, labeled hazardous waste container. Do not mix with incompatible waste streams.
Contaminated Labware	Rinse glassware with a suitable solvent (e.g., ethanol) three times. Collect the rinsate as hazardous waste. Dispose of disposable labware in a designated solid waste container.
Contaminated PPE	Dispose of gloves and other contaminated disposable PPE in a designated solid hazardous waste container.

All disposal procedures must comply with local, state, and federal regulations. Consult your institution's environmental health and safety department for specific guidelines.

## Emergency Procedures

The following decision-making process should be followed in the event of an emergency.



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## References

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